

Molecular weight and density of tert-butyl methyl malonate

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Compound of Interest

Compound Name: *Butyl methyl propanedioate*

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An In-depth Technical Guide to Tert-Butyl Methyl Malonate

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic methodologies related to tert-butyl methyl malonate, a key intermediate in various organic syntheses. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

The fundamental physical and chemical characteristics of tert-butyl methyl malonate are summarized below. These properties are crucial for its handling, application in synthetic protocols, and for the development of analytical methods.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₄	[1][2][3]
Molecular Weight	174.19 g/mol	[1][2][3]
Density	1.03 g/mL at 25 °C	[4][5][6]
Appearance	Colorless liquid	[4][6]
Boiling Point	80 °C at 11 mmHg	[6]
Refractive Index	n ₂₀ /D 1.415	[6]
Flash Point	79 °C (closed cup)	
Solubility	Soluble in anhydrous alcohol and organic solvents like ethers.	[4]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of tert-butyl methyl malonate are outlined in this section.

Synthesis of Tert-Butyl Methyl Malonate

A common laboratory-scale synthesis involves the esterification of mono-tert-butyl malonate with methanol, catalyzed by a hafnium(IV) chloride tetrahydrofuran complex.[6]

Materials:

- Mono-tert-butyl malonate
- Methanol (MeOH)
- Hafnium(IV) chloride tetrahydrofuran complex (1:2)
- Dichloromethane (CH₂Cl₂)
- Saturated saline solution

- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- n-hexane
- Ethyl acetate

Procedure:

- To a 200 mL round-bottom flask equipped with a magnetic stirrer, add mono-tert-butyl malonate (3.0 g, 18.7 mmol) and methanol (70 mL).
- To this solution, add hafnium(IV) chloride tetrahydrofuran complex (1:2) (88 mg, 0.19 mmol).
- Stir the reaction mixture at room temperature for 48 hours.
- Upon completion of the reaction, add saturated saline solution to the mixture.
- Extract the product with dichloromethane (3 x 70 mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Concentrate the solution under reduced pressure.
- Purify the crude product by silica gel column chromatography using an eluent of n-hexane/ethyl acetate (50:50) to yield tert-butyl methyl malonate as a colorless oily liquid.[\[6\]](#)

Characterization: The final product can be characterized by:

- ^1H NMR (400 MHz, CDCl_3): δ 3.74 (s, 3H), 3.30 (s, 2H), 1.47 (s, 9H).[\[6\]](#)
- ^{13}C NMR (100 MHz, CDCl_3): δ 167.5, 165.8, 82.1, 52.3, 42.7, 27.9.[\[6\]](#)
- High-Resolution Mass Spectrometry (HR-FAB MS): m/z calculated for $\text{C}_8\text{H}_{15}\text{O}_4$ $[\text{M}+\text{H}]^+$ 175.0883, found 175.0875.[\[6\]](#)

Determination of Density

The density of liquid tert-butyl methyl malonate can be determined using a pycnometer.

Materials:

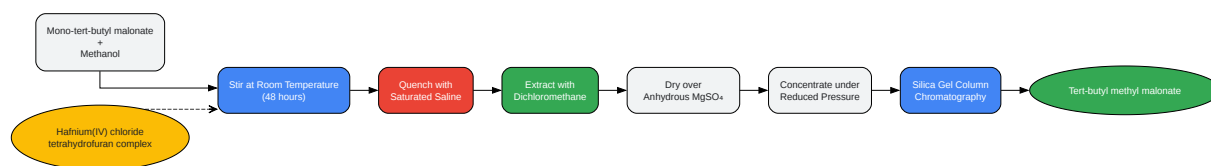
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Temperature-controlled water bath
- Tert-butyl methyl malonate sample
- Distilled water

Procedure:

- Clean and dry the pycnometer thoroughly and weigh it accurately (m_1).
- Fill the pycnometer with distilled water and place it in a water bath set to a specific temperature (e.g., 25 °C) until the water level in the capillary remains constant.
- Carefully wipe the outside of the pycnometer dry and weigh it (m_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with the tert-butyl methyl malonate sample and repeat step 2 at the same temperature.
- Wipe the outside of the pycnometer dry and weigh it (m_3).
- The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = ((m_3 - m_1) / (m_2 - m_1)) * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

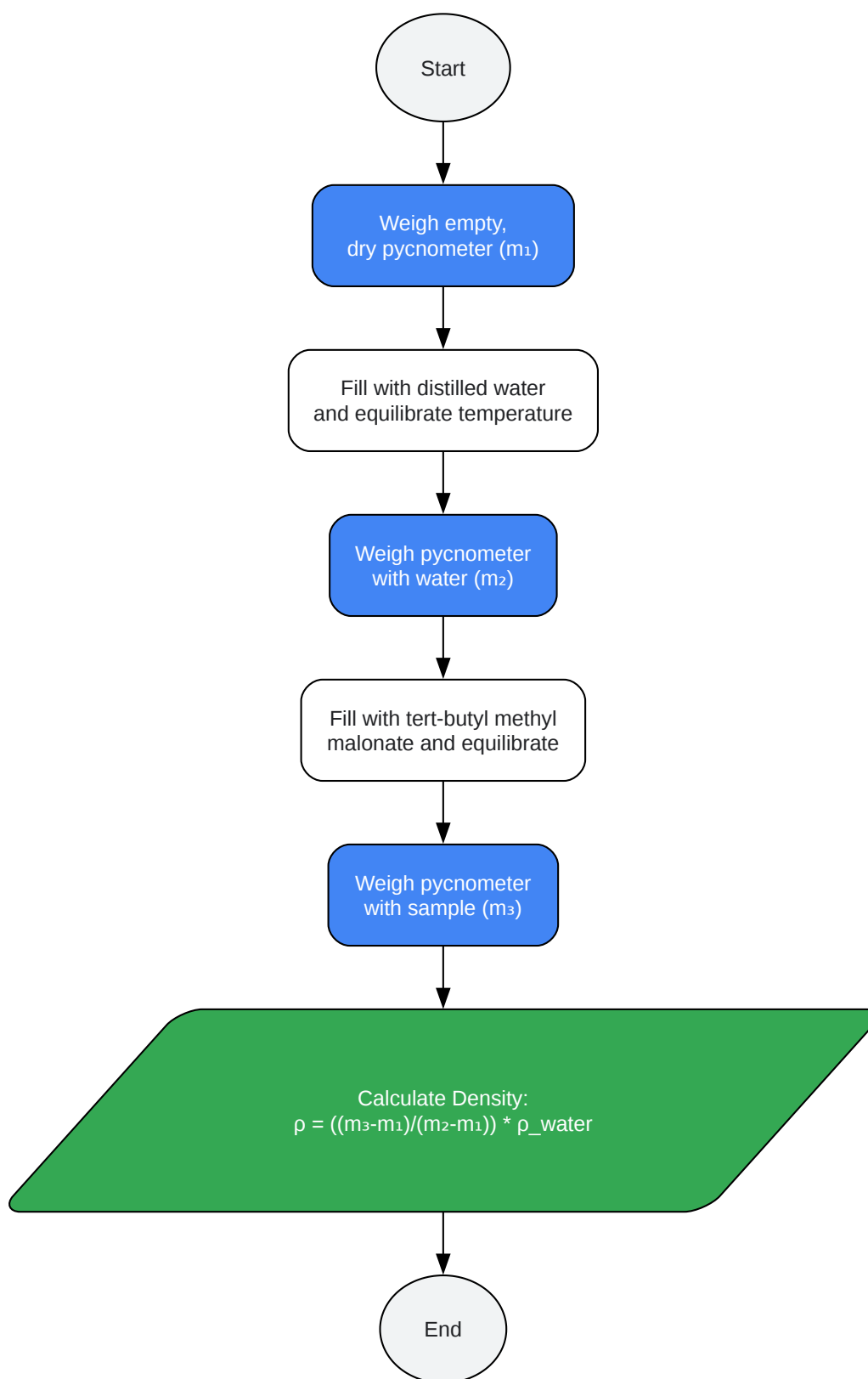
Visualizations

The following diagrams illustrate key processes related to tert-butyl methyl malonate.



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Caption: Synthesis workflow for tert-butyl methyl malonate.



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Caption: Experimental workflow for density determination.

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